# Application Note: Low-Temperature Recrystallization of 4-Ethynyl-2-fluoro-1-methylbenzene

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Ethynyl-2-fluoro-1-methylbenzene* |
| *CAS No.:* | *145069-53-0* |
| *Cat. No.:* | *B130341* |

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Target Audience: Researchers, synthetic chemists, and drug development professionals.
Objective: To provide a highly reliable, self-validating protocol for the purification of the terminal alkyne **4-ethynyl-2-fluoro-1-methylbenzene** via low-temperature fractional crystallization.

## Introduction & Physicochemical Rationale**4-Ethynyl-2-fluoro-1-methylbenzene** (CAS: 145069-53-0)[1] is a highly reactive terminal alkyne frequently utilized as a building block in click chemistry and pharmaceutical synthesis. Typically synthesized via a Sonogashira cross-coupling followed by desilylation, the crude product is often

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## contaminated with transition metal residues (Pd/Cu), siloxanes, and Glaser homocoupling byproducts (diynes).

The Causality of Method Selection: Standard purification methods like vacuum distillation are heavily contraindicated for this compound. Terminal alkynes are highly susceptible to thermal degradation and explosive polymerization when heated in the presence of trace transition metals. Furthermore, similar to its parent analog (melting point ~23 °C)[1], the asymmetric ortho-fluoro substitution disrupts crystal lattice packing, rendering **4-ethynyl-2-fluoro-1-methylbenzene** a liquid or very low-melting solid at ambient temperatures.

Consequently, traditional room-temperature recrystallization is impossible. The optimal, highest-yielding approach is from a highly non-polar solvent like pentane at −78 °C[2]. Pentane is selected because its exceptionally low freezing point (−130 °C) allows it to remain fluid, while its non-polarity forces the slightly polar alkyne to precipitate out of solution[3].

# Quantitative Data & Impurity Profiling

Table 1: Physicochemical & Thermodynamic Profile

| Property | Value / Description |
|---|---|
| Compound Name | 4-Ethynyl-2-fluoro-1-methylbenzene |
| CAS Registry Number | 145069-53-0 |
| Molecular Formula | C9H7F |
| Molecular Weight | 134.15 g/mol |
| Physical State (25 °C) | Colorless to pale yellow liquid / low-melting solid |
| Estimated Melting Point | < 20 °C (Analogous to 4-Ethynyltoluene) |
| Recommended Storage | −20 °C, under inert atmosphere (Argon/Nitrogen) |

Table 2: Impurity Clearance Profile via Fractional Cooling

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| Impurity Type | Source | Clearance Mechanism | Expected Removal |
|---|---|---|---|
| Pd/Cu Catalyst | Sonogashira Coupling | Pre-filtration via Silica Pad | > 99.9% |
| Symmetrical Diyne | Glaser Homocoupling | Pre-precipitation at −20 °C (Fractional cooling) | ~ 95.0% |
| Siloxanes/Grease | Deprotection / Glassware | Remains soluble in mother liquor at −78 °C | ~ 90.0% |

## Experimental Workflow Visualization

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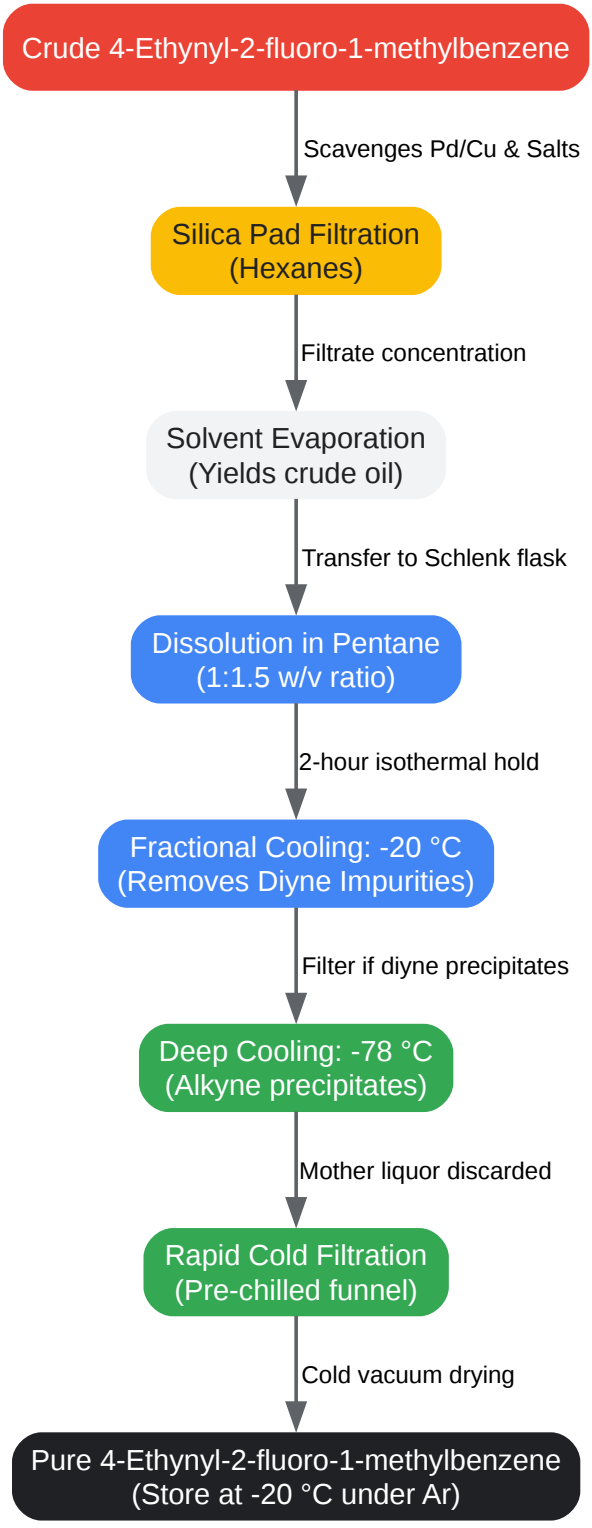


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Workflow for the low-temperature recrystallization of **4-Ethynyl-2-fluoro-1-methylbenzene**.

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# Step-by-Step Protocol: Self-Validating Low-Temperature Crystallization

## Phase 1: Pre-Crystallization Workup (Catalyst Scavenging)

Causality: Transition metals act as nucleation inhibitors and catalyze thermal degradation. They must be removed prior to any temperature manipulation.

- Dissolution: Dissolve the crude **4-ethynyl-2-fluoro-1-methylbenzene** in hexanes (1:5 w/v).
- Filtration: Pass the solution through a 2-inch pad of neutral silica gel. Wash with an additional 2 volumes of hexanes.
- Concentration: Evaporate the filtrate under reduced pressure (water bath strictly < 30 °C) to yield a crude oil.
    - Validation Checkpoint 1: Spot the crude oil on a TLC plate (100% Hexanes). The alkyne should appear as the major spot (Rf ~0.4, UV active). If heavy baseline material remains, repeat the silica plug.

## Phase 2: Fractional Low-Temperature Crystallization

Causality: The Glaser homocoupling diyne byproduct is highly rigid and less soluble than the target alkyne. A fractional cooling gradient prevents the diyne from co-crystallizing with the product.

- Solvent Addition: In an oven-dried Schlenk flask under an Argon atmosphere, dissolve the crude oil in anhydrous pentane. Use a strict ratio of 1.5 mL pentane per 1.0 g of crude product.
- First Thermal Gradient (−20 °C): Place the sealed flask in a −20 °C freezer for 2 hours.
    - Validation Checkpoint 2: Inspect the flask. If a fine, sparse precipitate forms, this is likely the diyne impurity. Rapidly filter this solid off through a cold glass frit and retain the mother liquor. If the solution remains clear, proceed directly to the next step.

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- Deep Cooling (−78 °C): Transfer the flask (or the filtered mother liquor) to a dry ice/acetone bath (−78 °C). Allow it to sit undisturbed for 30 minutes.
- Nucleation: If crystallization does not spontaneously occur, gently scratch the inner wall of the flask with a glass stirring rod to induce nucleation.
    - Validation Checkpoint 3 (Oiling Out): The mixture must transition into a suspension of white/translucent needle-like crystals. If a dense liquid oil settles at the bottom instead (liquid-liquid phase separation), the cooling gradient was too steep or the solvent volume too low. Corrective Action: Warm back to room temperature, add 10% v/v more pentane, and cool at a slower rate.

## Phase 3: Isolation and Storage

Causality: The alkyne will melt rapidly if exposed to ambient temperatures. An Argon blanket prevents atmospheric moisture from condensing on the cold product, which would disrupt the crystal lattice and introduce water contamination.

- Cold Filtration: Rapidly filter the −78 °C suspension through a pre-chilled jacketed sintered glass funnel under a continuous blanket of Argon.
- Washing: Wash the filter cake with 0.5 volumes of pre-chilled (−78 °C) anhydrous pentane.
- Drying: Apply high vacuum (0.1 mbar) to the filter funnel while maintaining the cold jacket. Once the bulk solvent is removed, gradually allow the funnel to warm to 0 °C to pull off any residual pentane trapped within the crystal lattice.
- Storage: Transfer the purified liquid/solid to an amber vial, flush thoroughly with Argon, and store at −20 °C.

## References

- National Institutes of Health. "Ni(I)–Alkyl Complexes Bearing Phenanthroline Ligands: Experimental Evidence for CO2 Insertion at Ni(I) Centers - PMC". nih.gov. URL: [Link]

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# Sources


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- 3. Ni(I)–Alkyl Complexes Bearing Phenanthroline Ligands: Experimental Evidence for CO2 Insertion at Ni(I) Centers - PMC [pmc.ncbi.nlm.nih.gov]
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